

Application Notes and Protocols for Preparing DFPM Stock Solutions in Plant Assays

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Compound of Interest		
Compound Name:	DFPM	
Cat. No.:	B15584601	Get Quote

Introduction

DFPM, or [5-(3,4-dichlorophenyl) furan-2-yl]-piperidine-1-ylmethanethione, is a chemical modulator utilized in plant biology to investigate signaling pathways, particularly those related to abscisic acid (ABA) and plant immunity. It has been shown to induce root growth arrest in specific Arabidopsis thaliana accessions by activating Toll/Interleukin-1 receptor-nucleotide binding-leucine-rich repeat (TIR-NB-LRR) protein signaling. Accurate and consistent preparation of **DFPM** stock solutions is critical for obtaining reproducible results in plant assays. These application notes provide a detailed protocol for the preparation, storage, and handling of **DFPM** stock solutions intended for researchers, scientists, and drug development professionals working with plant models.

Data Presentation

For clarity and ease of comparison, quantitative data related to the preparation of **DFPM** stock solutions are summarized in the table below.



Parameter	Value	Notes
Solvent	Dimethyl sulfoxide (DMSO)	High-purity, anhydrous DMSO is recommended.
Solubility in DMSO	2 mg/mL	This is a key parameter for determining the maximum stock concentration.
Molecular Weight	340.3 g/mol	Used for calculating molar concentrations.
Recommended Stock Concentration	10 mM	A 10 mM stock solution is a practical concentration for serial dilutions.
Storage Temperature	-20°C to -80°C	For long-term storage, -80°C is preferable.
Storage Duration	Up to 6 months at -80°C	Based on general stability guidelines for small molecules in DMSO.
Final DMSO Concentration in Assay	≤ 0.5% (v/v)	To avoid solvent-induced cytotoxicity in plant cells.[1]

Experimental Protocols

This section outlines the detailed methodology for preparing **DFPM** stock solutions.

Materials and Equipment

- **DFPM** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes (amber or covered in foil)
- Pipettes and sterile filter tips
- Vortex mixer



- Analytical balance
- -20°C and -80°C freezers

Protocol for Preparing a 10 mM DFPM Stock Solution

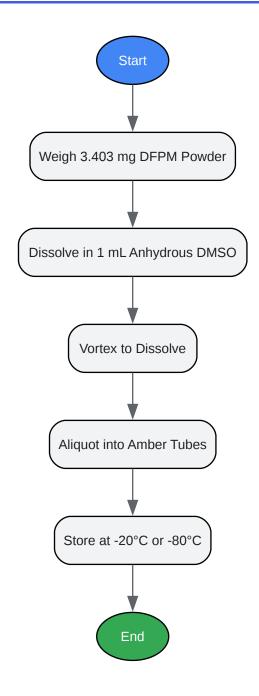
- Pre-handling Precautions: **DFPM** is sensitive to light and oxygen. Perform all steps in a fume hood, minimizing exposure to direct light.
- Weighing DFPM: Accurately weigh out 3.403 mg of DFPM powder using an analytical balance.
- Dissolving in DMSO: Transfer the weighed **DFPM** to a sterile amber microcentrifuge tube.
 Add 1 mL of anhydrous DMSO to the tube.
- Mixing: Vortex the solution until the **DFPM** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if precipitation is observed.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20 μL) in amber microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). Ensure tubes are tightly sealed to prevent moisture absorption by the DMSO.

Preparation of Working Solutions

To prepare a working solution for a plant assay, the 10 mM **DFPM** stock solution should be diluted in the appropriate plant growth medium. It is crucial to ensure that the final concentration of DMSO in the medium does not exceed 0.5% to prevent any adverse effects on the plant material.[1] For example, to prepare a 10 μ M working solution in 10 mL of medium, add 10 μ L of the 10 mM stock solution. This results in a final DMSO concentration of 0.1%.

Mandatory Visualizations Experimental Workflow for DFPM Stock Solution Preparation





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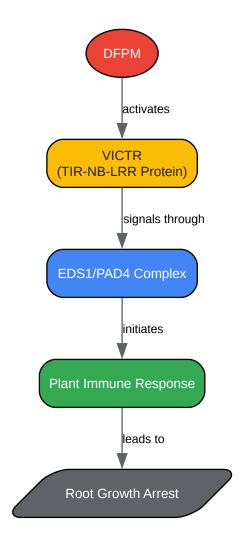
Caption: Workflow for preparing a 10 mM **DFPM** stock solution.

Signaling Pathway of DFPM-Induced Root Growth Arrest in Arabidopsis thaliana

DFPM triggers a specific immune signaling pathway in the Columbia-0 (Col-0) accession of Arabidopsis thaliana, leading to the inhibition of primary root growth.[1] This response is mediated by the TIR-NB-LRR protein VICTR (VARIATION IN COMPOUND TRIGGERED



ROOT growth response) and requires early components of the R gene resistance pathway, including EDS1 and PAD4.[1]



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Caption: **DFPM**-activated immune signaling pathway in Arabidopsis.

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References

• 1. lifetein.com [lifetein.com]







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